

Application of 1,4-Diphenoxylbenzene in the Aerospace Industry: High-Performance Polymers

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Compound of Interest

Compound Name: 1,4-Diphenoxylbenzene

Cat. No.: B1210776

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Diphenoxylbenzene (DPB) is a key aromatic building block in the synthesis of high-performance polyaryletherketone (PAEK) polymers, most notably Polyether ether ketone (PEEK) and Polyetherketoneketone (PEKK).^[1] These advanced thermoplastics are integral to the aerospace industry due to their exceptional combination of properties, including high-temperature resistance, outstanding mechanical strength, chemical inertness, and lightweight nature. While **1,4-diphenoxylbenzene** itself has been noted for its thermal stability, suggesting potential as a high-temperature heat transfer fluid or lubricant, its primary and well-documented application in aerospace is as a precursor to these structural polymers.^[2] This document outlines the application of **1,4-diphenoxylbenzene**-derived polymers in aerospace, provides detailed experimental protocols for their synthesis, and presents key performance data.

Application Notes

The derivatives of **1,4-diphenoxylbenzene**, PEEK and PEKK, are utilized in a wide array of aerospace applications, replacing traditional metallic components to reduce weight and improve fuel efficiency.^[3] Their inherent flame retardancy and low smoke and toxic gas emissions are critical for interior aircraft components.^[3]

Polyether Ether Ketone (PEEK)

PEEK is a semi-crystalline thermoplastic renowned for its excellent mechanical and chemical resistance properties that are retained at high temperatures.^[4] Unfilled PEEK can be used continuously at temperatures up to 250°C (480°F).^[5] Its applications in the aerospace sector are extensive and include:

- Structural Components: Brackets, clips, and other load-bearing structures where weight reduction of up to 70% compared to aluminum can be achieved without compromising strength.
- Interior Components: Panels, seats, and cable insulation, benefiting from PEEK's V-0 flammability rating and low smoke emission.^[3]
- Engine Components: Compressor blades, valve parts, and seals, where high-temperature and chemical resistance are paramount.
- Electrical Systems: Connectors and insulators, leveraging its excellent dielectric properties.

Polyetherketoneketone (PEKK)

PEKK, another semi-crystalline thermoplastic from the PAEK family, offers a unique balance of properties that make it highly suitable for demanding aerospace applications.^[6] It is known for its high thermal stability, with a melting point ranging from 300°C to 360°C depending on the grade, as well as excellent chemical and abrasion resistance.^[7] PEKK's slower crystallization rate compared to PEEK allows for more tunable processing conditions, making it particularly well-suited for additive manufacturing (3D printing) of complex aerospace components.^[8] Key aerospace applications for PEKK include:

- Aircraft and Spacecraft Components: Structural parts, insulation, and components requiring high strength and resistance to extreme environments.^{[6][7]}
- Additive Manufacturing: Production of complex geometries for prototypes and functional parts with high accuracy.
- Carbon Fiber Composites: Used as a matrix material for carbon fiber reinforced composites, offering enhanced stiffness and strength for primary and secondary aircraft structures.

Carbon Fiber Reinforced PEEK and PEKK

The reinforcement of PEEK and PEKK with carbon fibers further enhances their mechanical properties, making them competitive with metals in high-stress applications. Carbon fiber reinforced PEEK (CF/PEEK) and PEKK (CF/PEKK) exhibit increased tensile strength, stiffness, and creep resistance.^[9] For instance, CF/PEKK composites are increasingly used in aircraft engine components and aerospace structures due to their exceptional high-temperature resistance and impact toughness.^[8]

Data Presentation

The following tables summarize the key quantitative data for various grades of PEEK and PEKK relevant to aerospace applications.

Table 1: Mechanical Properties of PEEK and PEKK Grades

Property	Unfilled PEEK	30% Glass-Filled PEEK	30% Carbon-Filled PEEK	Unfilled PEKK	Carbon Fiber PEKK
Tensile Strength (MPa)	90 - 116	158	212 - 226	90	115
Tensile Modulus (GPa)	3.6 - 4.2	10	14 - 20	3.0	8.0
Flexural Strength (MPa)	170 - 175	230	300 - 335	150	160
Flexural Modulus (GPa)	4.1 - 4.2	9.7	13 - 18	3.0	7.5
Compressive Strength (MPa)	118 - 140	210	250	-	-
Izod Impact Strength, Notched (J/m)	80 - 85	90	80	54	45
Density (g/cm ³)	1.31 - 1.32	1.51	1.40 - 1.44	1.27	1.35

Table 2: Thermal Properties of PEEK and PEKK Grades

Property	Unfilled PEEK	30% Glass-Filled PEEK	30% Carbon-Filled PEEK	Unfilled PEKK	Carbon Fiber PEKK
Melting Point (°C)	343	343	343	305 - 360	305 - 360
Glass Transition Temperature (°C)	143	143	143	160	162
Heat Deflection Temperature @ 1.8 MPa (°C)	152 - 160	315	315	165	280
Continuous Service Temperature (°C)	250	250	250	255	260
Coefficient of Thermal Expansion ($10^{-5} /{^\circ}\text{C}$)	4.7 - 5.0	2.2	1.5 - 2.0	4.5	2.0
Thermal Conductivity (W/m·K)	0.25	0.36	0.43 - 0.92	0.25	0.50

Experimental Protocols

The synthesis of PEEK and PEKK polymers derived from **1,4-diphenoxylbenzene** precursors can be achieved through two primary routes: nucleophilic aromatic substitution and electrophilic Friedel-Crafts acylation.

Protocol 1: Synthesis of PEEK via Nucleophilic Aromatic Substitution

This protocol describes the synthesis of PEEK from 4,4'-difluorobenzophenone and hydroquinone, a common industrial method.[10][11][12]

Materials:

- 4,4'-difluorobenzophenone
- Hydroquinone
- Anhydrous potassium carbonate (K_2CO_3)
- Diphenyl sulfone (solvent)
- Toluene (azeotroping agent)
- Acetone
- Deionized water
- Methanol

Procedure:

- To a reaction vessel equipped with a mechanical stirrer, nitrogen inlet, and a Dean-Stark trap, add 4,4'-difluorobenzophenone, hydroquinone, anhydrous potassium carbonate, and diphenyl sulfone.
- Add toluene to the mixture to facilitate the azeotropic removal of water.
- Under a nitrogen atmosphere, heat the mixture to 180-200°C with vigorous stirring for 2-3 hours to remove water via the Dean-Stark trap.
- After the removal of water, gradually increase the temperature to 280-320°C to initiate polymerization.

- Maintain the reaction at this temperature for 3-5 hours. The viscosity of the mixture will increase as the polymer forms.
- Cool the reaction mixture to approximately 150°C and pour it into a large volume of a non-solvent like acetone or methanol to precipitate the PEEK polymer.
- Break up the solid polymer and wash it sequentially with hot acetone, deionized water, and methanol to remove the solvent and inorganic salts.[\[11\]](#)
- Dry the purified PEEK polymer in a vacuum oven at 120-150°C for 12-24 hours.

Protocol 2: Synthesis of PEKK via Electrophilic Friedel-Crafts Acylation

This protocol outlines the synthesis of PEKK from diphenyl ether (a derivative of **1,4-diphenoxylbenzene**) and a mixture of terephthaloyl chloride and isophthaloyl chloride.[\[3\]](#)[\[13\]](#)

Materials:

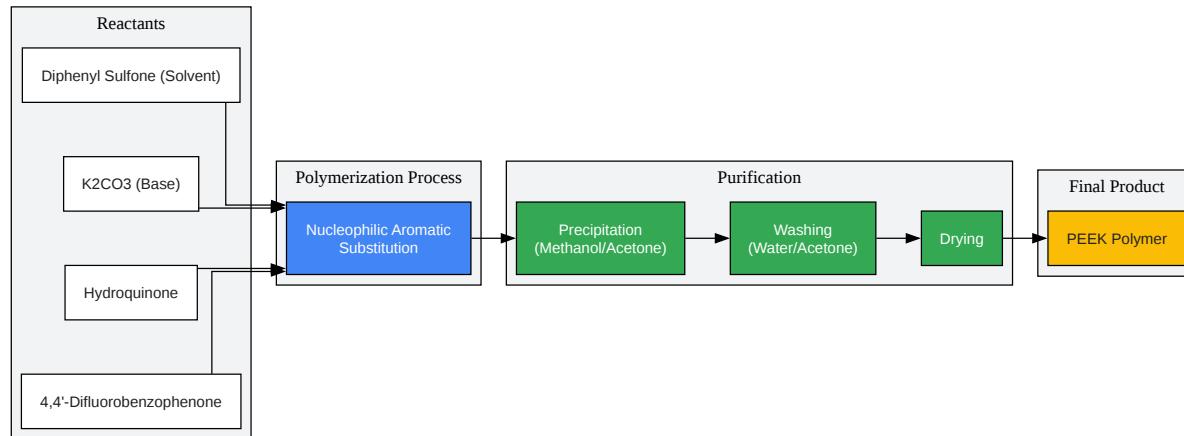
- Diphenyl ether
- Terephthaloyl chloride
- Isophthaloyl chloride
- Anhydrous aluminum chloride (AlCl_3) (catalyst)
- 1,2-Dichloroethane (solvent)
- Methanol
- Dilute hydrochloric acid

Procedure:

- In a reaction vessel under a nitrogen atmosphere, dissolve diphenyl ether in 1,2-dichloroethane.

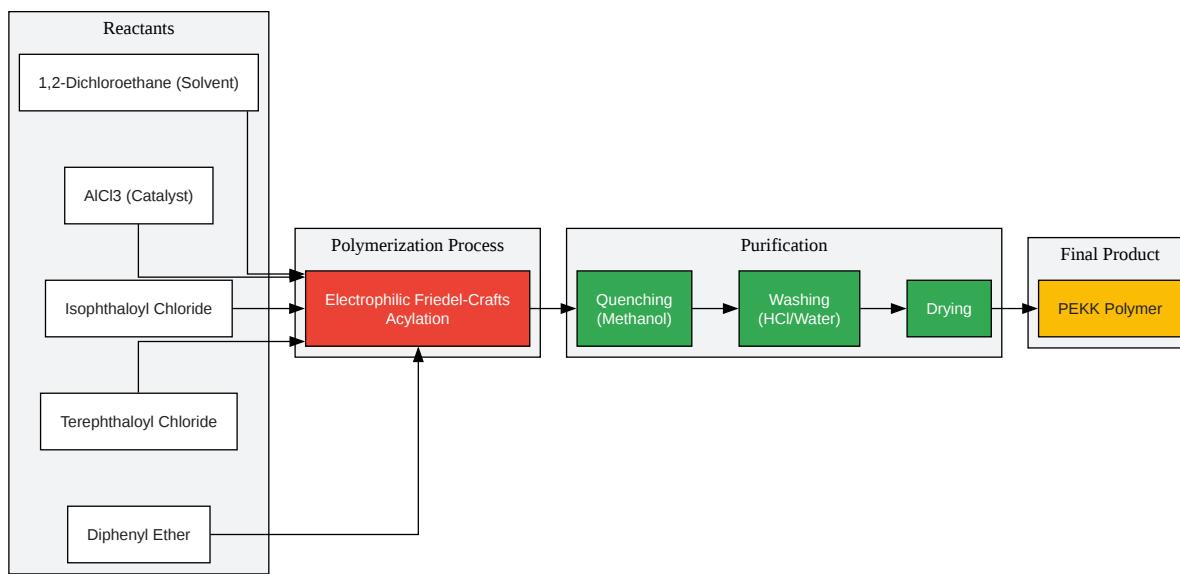
- Cool the solution to 0-5°C in an ice bath.
- Gradually add anhydrous aluminum chloride to the solution with stirring.
- In a separate flask, prepare a solution of terephthaloyl chloride and isophthaloyl chloride in 1,2-dichloroethane.
- Add the acid chloride solution dropwise to the reaction mixture while maintaining the temperature below 10°C.
- After the addition is complete, allow the reaction to slowly warm to room temperature and stir for 12-24 hours. A precipitate of the PEKK-AlCl₃ complex will form.
- Quench the reaction by slowly adding the mixture to a large volume of cold methanol.
- Filter the crude polymer and wash it with methanol.
- To remove the catalyst, stir the polymer in dilute hydrochloric acid, followed by washing with deionized water until the washings are neutral.
- Dry the purified PEKK polymer in a vacuum oven at 100-120°C.

Mandatory Visualization

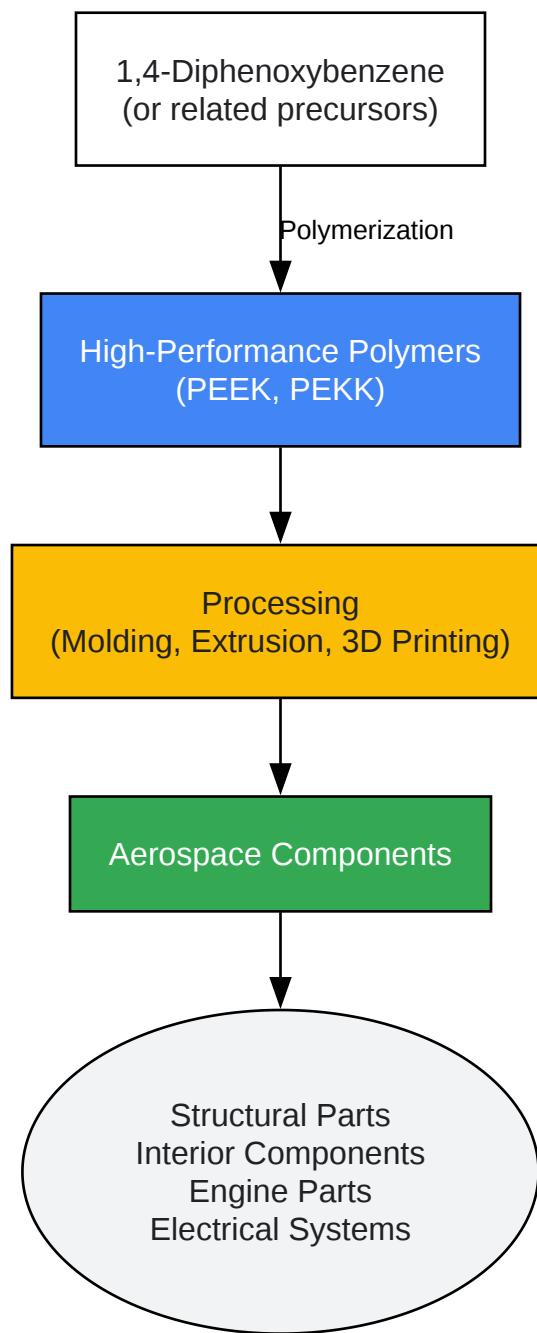


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Caption: Workflow for the synthesis of PEEK via nucleophilic aromatic substitution.

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Caption: Workflow for the synthesis of PEKK via electrophilic Friedel-Crafts acylation.



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Caption: Logical pathway from **1,4-diphenoxylbenzene** precursors to aerospace applications.

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